

comparative analysis of 5-(4-Fluorophenoxy)valeric Acid with similar compounds

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Compound of Interest

Compound Name: 5-(4-Fluorophenoxy)valeric Acid

CAS No.: 347867-75-8

Cat. No.: B1322480

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Comparative Analysis: 5-(4-Fluorophenoxy)valeric Acid

A Fluorinated Scaffold for Metabolic Stability and PPAR Modulation

Executive Summary

5-(4-Fluorophenoxy)valeric Acid (CAS: 347867-75-8) is a specialized fluorinated building block and chemical probe used primarily in the development of metabolic modulators and radiotracers. Structurally, it belongs to the class of phenoxyalkanoic acids, a scaffold fundamental to the "fibrate" class of lipid-lowering drugs (PPAR

agonists) and synthetic auxin herbicides.

This guide compares **5-(4-Fluorophenoxy)valeric Acid** with its closest structural and functional analogs: Gemfibrozil (an approved drug), Phenoxyvaleric Acid (the non-fluorinated parent), and 4-Fluorophenoxyacetic Acid (a chain-length variant). The analysis highlights the

critical role of the para-fluorine substituent in enhancing metabolic stability and modulating lipophilicity.

Key Applications

- Medicinal Chemistry: Optimization of PPAR agonists by blocking metabolic "soft spots."
- Metabolic Tracing: Use as a stable surrogate for fatty acid oxidation studies.
- Agrochemicals: Intermediate for phenoxy-auxin analogs.

Comparative Matrix: Physicochemical & Functional Properties[1][2]

The following table contrasts **5-(4-Fluorophenoxy)valeric Acid** with key alternatives to illustrate its unique position in the structure-activity relationship (SAR) landscape.

Feature	5-(4-Fluorophenoxy)valeric Acid	Gemfibrozil (Standard of Care)	Phenoxyvaleric Acid (Parent)	4-Fluorophenoxyacetic Acid (Short Chain)
Structure		2,5-Me		
	4-F-Ph-O-(CH	-Ph-O-(CH	Ph-O-(CH	4-F-Ph-O-CH
	)	)	)	
	-COOH	-C(Me)	-COOH	-COOH
		-COOH		
Molecular Weight	212.22 g/mol	250.33 g/mol	194.23 g/mol	170.14 g/mol
LogP (Calc)	~2.8	4.77	~2.3	~1.6
Metabolic Stability	High (Blocked p-position)	Moderate (Subject to benzylic oxidation)	Low (Rapid p-hydroxylation)	High
Primary Target	PPAR (Probe), FAO Tracer	PPAR (Agonist)	Auxin / Weak PPAR	Auxin / Herbicide
Key Advantage	Metabolic blockade without steric bulk of methyl groups.	High potency; extensive clinical data.	Baseline for SAR; easily functionalized.	High polarity; limited membrane permeability.

Mechanistic Analysis: The Fluorine Effect

The substitution of hydrogen with fluorine at the para-position of the phenoxy ring is a strategic medicinal chemistry modification.

Metabolic Blockade (CYP450 Resistance)

In non-fluorinated phenoxy acids, the para-position is the primary site for Phase I metabolism via Cytochrome P450-mediated hydroxylation.

- Mechanism: The C-F bond energy (approx. 116 kcal/mol) is significantly higher than the C-H bond (approx. 99 kcal/mol), rendering the 4-position resistant to oxidative attack.
- Outcome: This modification extends the biological half-life () of the compound compared to Phenoxyvaleric Acid, maintaining the pharmacophore concentration in plasma.

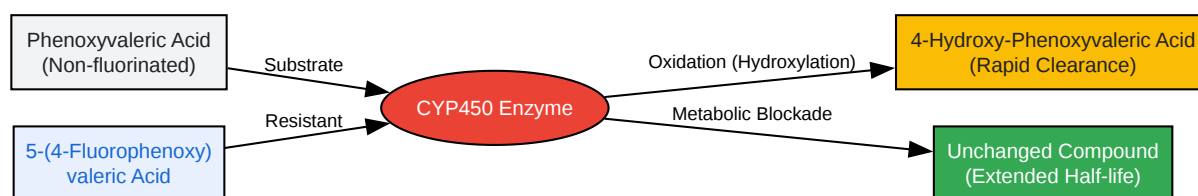
Lipophilicity and Binding

Fluorine is highly electronegative yet small (Van der Waals radius $\sim 1.47 \text{ \AA}$ vs $1.20 \text{ \AA}$ for H).

- Effect: It increases lipophilicity (LogP) and alters the electronic distribution of the aromatic ring, potentially strengthening stacking interactions within the PPAR ligand-binding domain (LBD).

Diagram: Metabolic Fate Comparison

The following diagram illustrates the metabolic divergence between the fluorinated and non-fluorinated analogs.



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Figure 1: Comparative metabolic fate. The 4-fluoro substituent prevents CYP450-mediated hydroxylation, enhancing stability.

Experimental Protocols

To validate the performance of **5-(4-Fluorophenoxy)valeric Acid**, the following protocols are recommended.

Synthesis: Williamson Ether Strategy

This protocol yields high-purity product suitable for biological assays.

Reagents: 4-Fluorophenol, Ethyl 5-bromovalerate, Potassium Carbonate (), Acetone, Sodium Hydroxide (NaOH).

- Etherification:
 - Dissolve 4-fluorophenol (10 mmol) and (15 mmol) in anhydrous acetone (50 mL).
 - Add ethyl 5-bromovalerate (11 mmol) dropwise.
 - Reflux at 60°C for 12 hours under atmosphere.
 - Filter salts and concentrate the filtrate in vacuo.
- Hydrolysis:
 - Dissolve the crude ester in ethanol/water (1:1, 20 mL).
 - Add NaOH (20 mmol) and stir at room temperature for 4 hours.
 - Acidify to pH 2 with 1M HCl.
- Purification:
 - Extract with ethyl acetate (mL).
 - Recrystallize from hexane/ethyl acetate to obtain white crystals (MP: 79-82°C).

In Vitro Metabolic Stability Assay

Objective: Quantify intrinsic clearance (

) relative to Gemfibrozil.

Protocol:

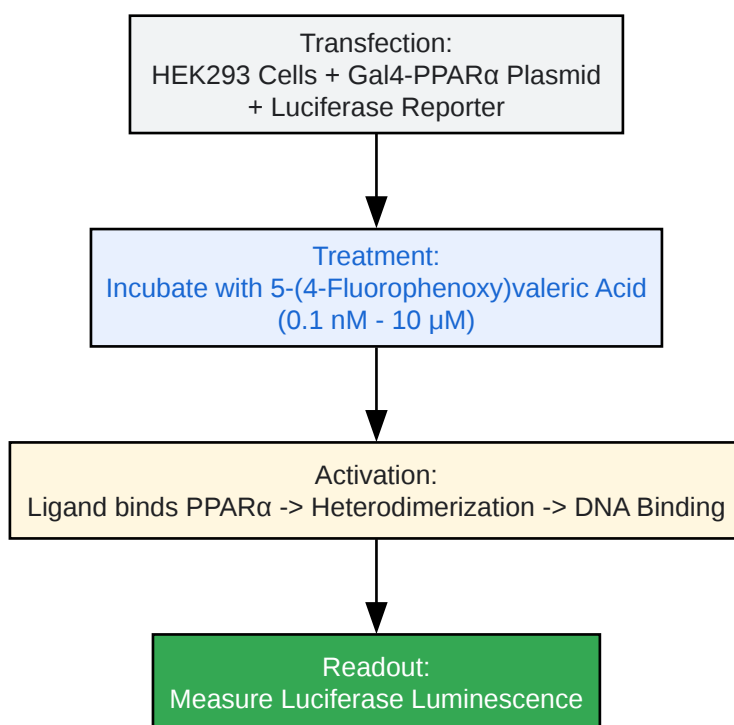
- Incubation: Prepare liver microsomes (human or rat) at 0.5 mg protein/mL in phosphate buffer (pH 7.4).
- Initiation: Add test compound (1 M final) and pre-incubate for 5 min at 37°C. Initiate reaction with NADPH-regenerating system.
- Sampling: Aliquot samples at 0, 5, 15, 30, and 60 minutes. Quench immediately with ice-cold acetonitrile containing internal standard.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. The slope determines

PPAR Reporter Gene Assay

Objective: Determine agonist potency (

).

Workflow Diagram:



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Figure 2: Workflow for assessing PPAR agonist activity using a luciferase reporter system.

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Sources

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